

# An In-depth Technical Guide to 3-Ethoxy-2-(methylsulfonyl)acrylonitrile

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 3-Ethoxy-2-(methylsulfonyl)acrylonitrile |
| Cat. No.:      | B1167598                                 |

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CAS Number: 104007-26-3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**, a specialized chemical compound. Due to the limited publicly available data on this specific molecule, this document focuses on its fundamental properties, a proposed synthetic pathway based on established chemical reactions, and its potential applications in drug discovery, drawing parallels with structurally related compounds.

## Chemical Identity and Physicochemical Properties

**3-Ethoxy-2-(methylsulfonyl)acrylonitrile** is an organic compound featuring a unique combination of functional groups: an ethoxy group, a methylsulfonyl group, and a nitrile group, all attached to an acrylonitrile backbone. These functionalities impart specific chemical characteristics that are valuable in organic synthesis and medicinal chemistry.

Table 1: Physicochemical Properties of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**

| Property          | Value   | Source                     |
|-------------------|---|----------------------------|
| CAS Number        | 104007-26-3                                     | Chemical Supplier Catalogs |
| Molecular Formula | C <sub>6</sub> H <sub>9</sub> NO <sub>3</sub> S | Chemical Supplier Catalogs |
| Molecular Weight  | 175.21 g/mol                                    | Chemical Supplier Catalogs |
| Appearance        | Not specified in available literature           | N/A                        |
| Boiling Point     | 165.00°C - 168.00°C                             | abc Gute Chemie[1]         |
| Melting Point     | Not specified in available literature           | N/A                        |
| Solubility        | Not specified in available literature           | N/A                        |

## Proposed Synthesis Methodology

While a specific, detailed experimental protocol for the synthesis of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** is not readily available in published literature, a plausible and efficient synthetic route can be proposed. This route is based on the well-established Knoevenagel condensation reaction, a fundamental method in organic chemistry for the formation of carbon-carbon double bonds.

The proposed synthesis involves the reaction of methylsulfonylacetone with triethyl orthoformate. Methylsulfonylacetone serves as the active methylene compound, providing the carbon atom that will be doubly bonded in the final product. Triethyl orthoformate acts as the carbonyl equivalent, providing the ethoxy-substituted carbon of the double bond.

## Experimental Protocol: Proposed Knoevenagel Condensation

Objective: To synthesize **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**.

Materials:

- Methylsulfonylacetone

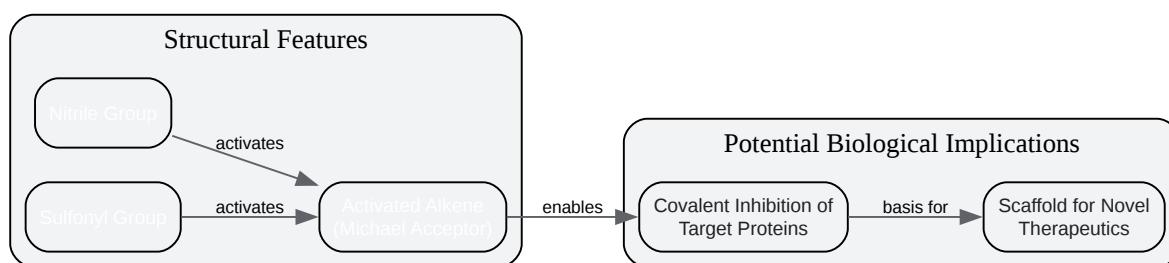
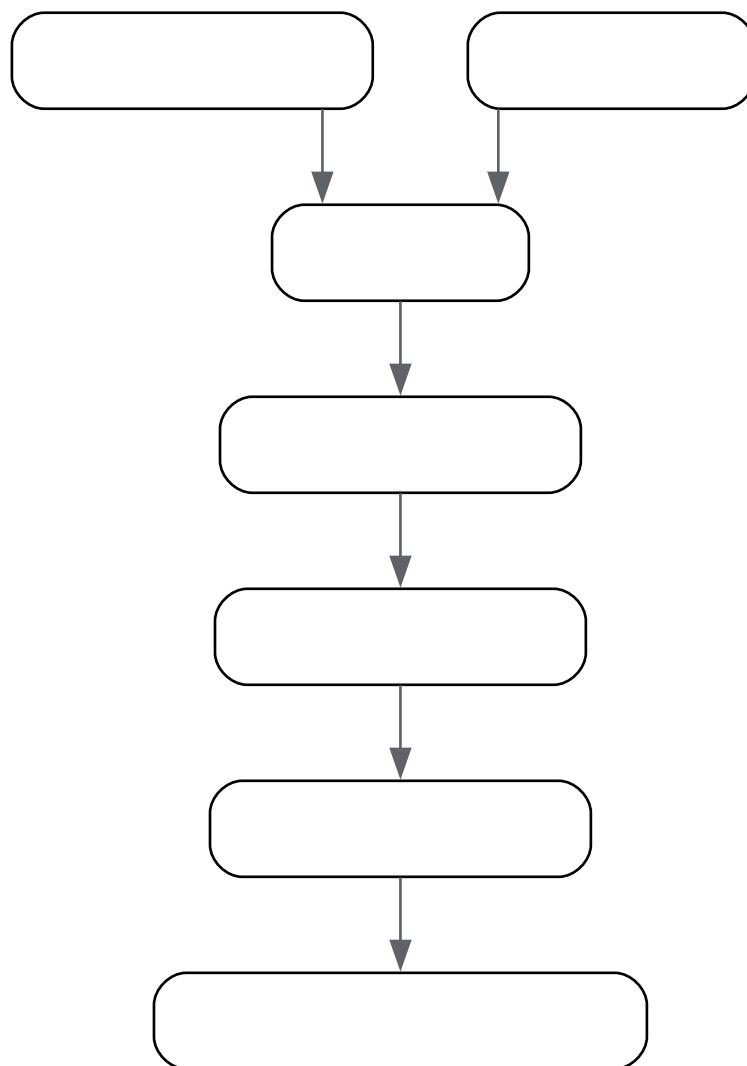
- Triethyl orthoformate
- Acetic anhydride
- Anhydrous, inert solvent (e.g., toluene, dioxane)
- Basic catalyst (e.g., piperidine, sodium ethoxide)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Heating and stirring apparatus
- Purification equipment (e.g., distillation apparatus, chromatography columns)

**Procedure:**

- Reaction Setup: In a dry, inert atmosphere (e.g., under nitrogen or argon), equip a round-bottom flask with a magnetic stirrer, a reflux condenser, and a dropping funnel.
- Reagent Addition: Charge the flask with methylsulfonylacetonitrile and the anhydrous solvent.
- Catalyst Introduction: Add a catalytic amount of a suitable base to the mixture.
- Condensation: While stirring, add triethyl orthoformate dropwise to the reaction mixture.
- Reaction Progression: Heat the mixture to reflux and monitor the reaction's progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Quench the reaction by adding a suitable reagent, such as a dilute acid, to neutralize the basic catalyst.
- Extraction: Extract the product into an organic solvent. Wash the organic layer with brine and dry it over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate).
- Purification: Remove the solvent under reduced pressure. Purify the crude product by a suitable method, such as vacuum distillation or column chromatography, to obtain pure **3-**

## Ethoxy-2-(methylsulfonyl)acrylonitrile.

Diagram 1: Proposed Synthesis Workflow



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## References

- 1. Synthesis and biological evaluation of sulfonyl acrylonitriles as novel inhibitors to peritoneal carcinomatosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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